

RO3201195: Application Notes and Protocols for Rheumatoid Arthritis Research

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Compound of Interest

Compound Name: RO3201195

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Introduction

RO3201195 is a potent and highly selective inhibitor of p38 mitogen-activated protein kinase (MAPK) alpha, a key enzyme in the inflammatory signaling cascade. The p38 MAPK pathway is critically involved in the pathogenesis of rheumatoid arthritis (RA), a chronic autoimmune disease characterized by synovial inflammation and joint destruction. In RA, p38 MAPK activation in immune cells and synovial fibroblasts leads to the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 beta (IL-1 β), as well as enzymes involved in tissue degradation. By targeting p38 α MAPK, **RO3201195** offers a valuable tool for investigating the molecular mechanisms of RA and exploring novel therapeutic strategies.

These application notes provide a comprehensive overview of **RO3201195**, including its mechanism of action, quantitative data on its activity, and detailed protocols for its use in in vitro and in vivo models relevant to rheumatoid arthritis research.

Quantitative Data Summary

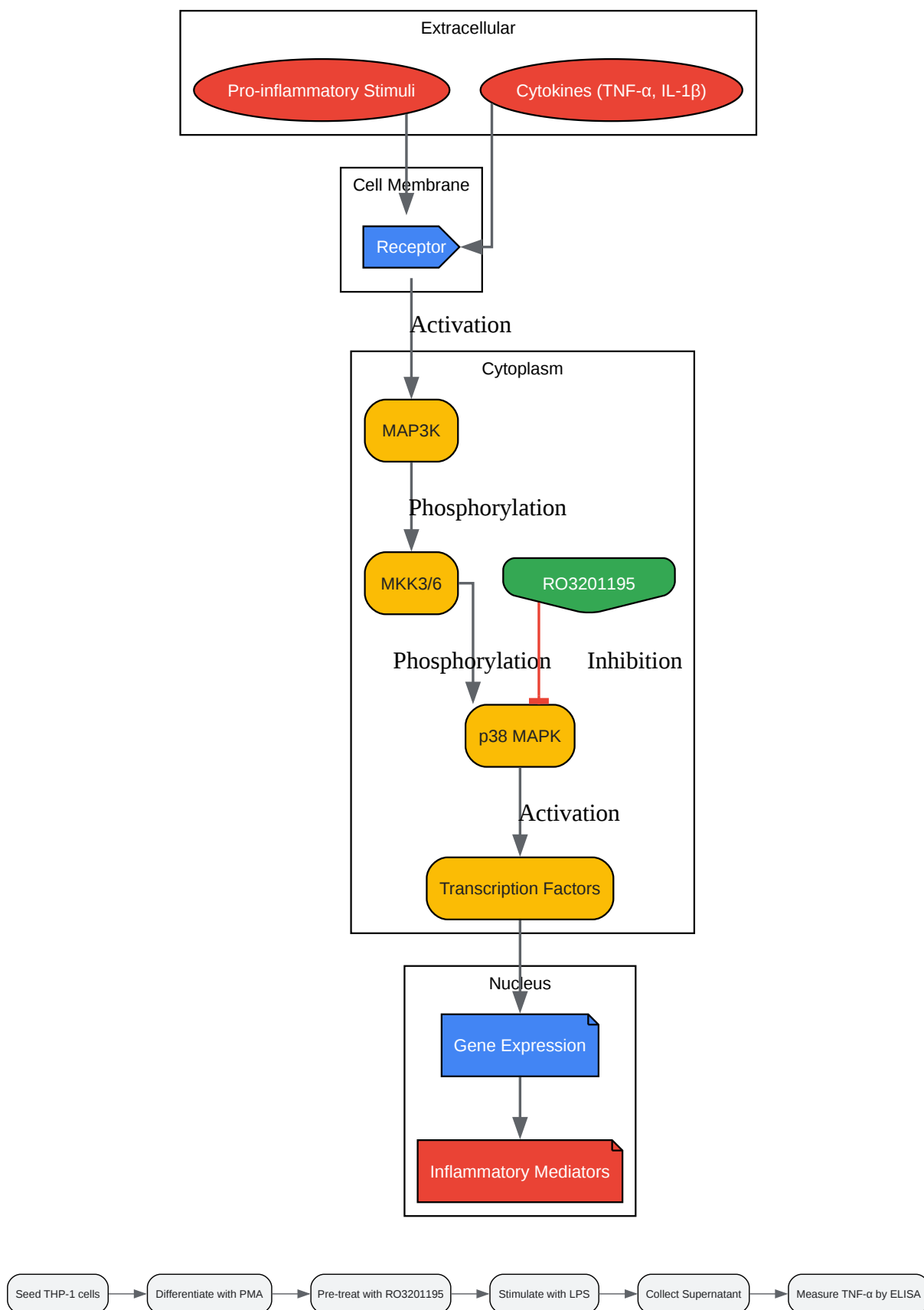
The inhibitory activity of **RO3201195** has been characterized in various enzymatic and cell-based assays. The following tables summarize the key quantitative data for easy reference and comparison.

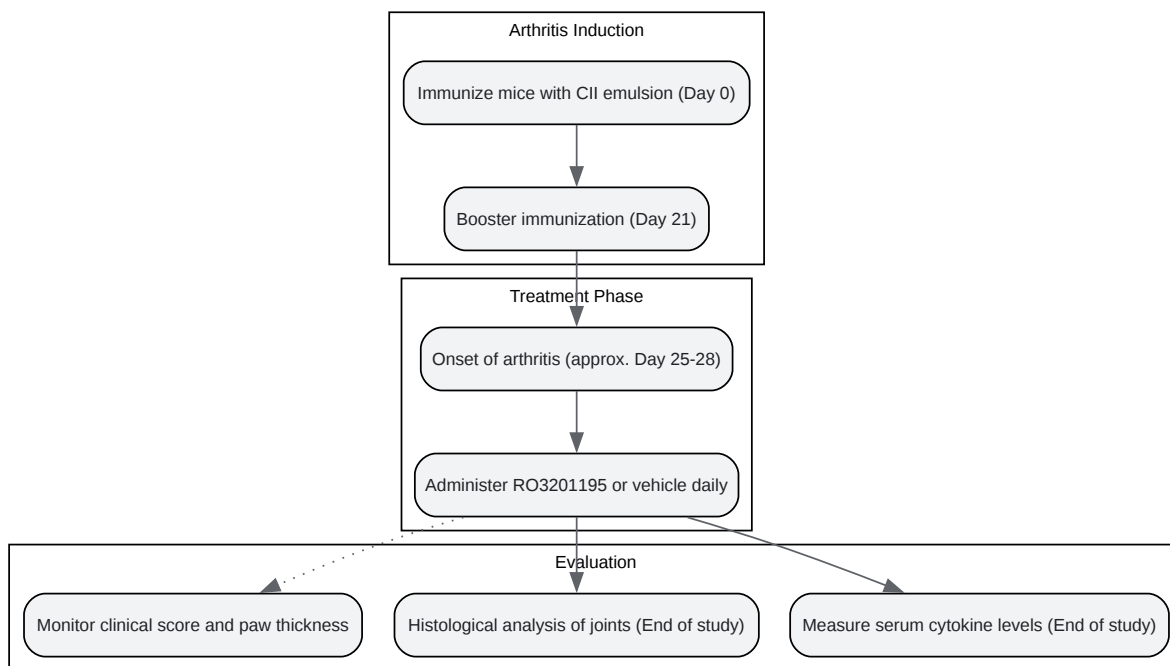
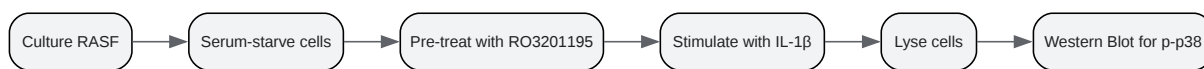
Table 1: In Vitro Inhibitory Activity of **RO3201195**

Target	Assay System	IC50 Value	Reference
p38α MAPK	Enzymatic Assay	0.7 nM	[1]
TNF-α Production	THP-1 cells	0.25 nM	[1]
IL-1β Production	Human Whole Blood	0.57 nM	[1]

Signaling Pathway

The diagram below illustrates the central role of the p38 MAPK pathway in the inflammatory response characteristic of rheumatoid arthritis and the point of intervention for **RO3201195**.





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